

2,7-Dimethylphenazine chemical structure and properties

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Compound of Interest

Compound Name: 2,7-Dimethylphenazine

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An In-depth Technical Guide to 2,7-Dimethylphenazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,7-Dimethylphenazine is a heterocyclic aromatic compound belonging to the phenazine family. Phenazine derivatives are of significant interest to the scientific community, particularly in the field of drug development, due to their diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and available data for **2,7-Dimethylphenazine**. It is intended to serve as a foundational resource for researchers engaged in the study and application of this and related compounds. Due to the limited availability of specific experimental data for **2,7-Dimethylphenazine** in publicly accessible literature, this guide also highlights areas where further research is required.

Chemical Structure and Identification

2,7-Dimethylphenazine is a tricyclic system consisting of a pyrazine ring fused to two benzene rings, with methyl groups substituted at the 2 and 7 positions.

Chemical Structure:

IUPAC Name: **2,7-dimethylphenazine**[\[1\]](#)

CAS Number: 3236-92-8[1]

Molecular Formula: C₁₄H₁₂N₂[1]

Canonical SMILES: CC1=CC2=C(C=C1)N=C3C=C(C=CC3=N2)C[1]

InChI Key: YLJWIUXNOHWCTK-UHFFFAOYSA-N[1]

Physicochemical Properties

Detailed experimental data for the physicochemical properties of **2,7-Dimethylphenazine** are not readily available in the reviewed literature. The following table summarizes computed data obtained from publicly available databases. It is crucial to note that these are predicted values and should be confirmed by experimental analysis.

Property	Value	Source
Molecular Weight	208.26 g/mol	PubChem[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
XLogP3	3.4	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]

Note: The lack of experimental data on fundamental properties such as melting point, boiling point, and solubility in various solvents presents a significant knowledge gap. Researchers working with this compound will need to perform these characterizations.

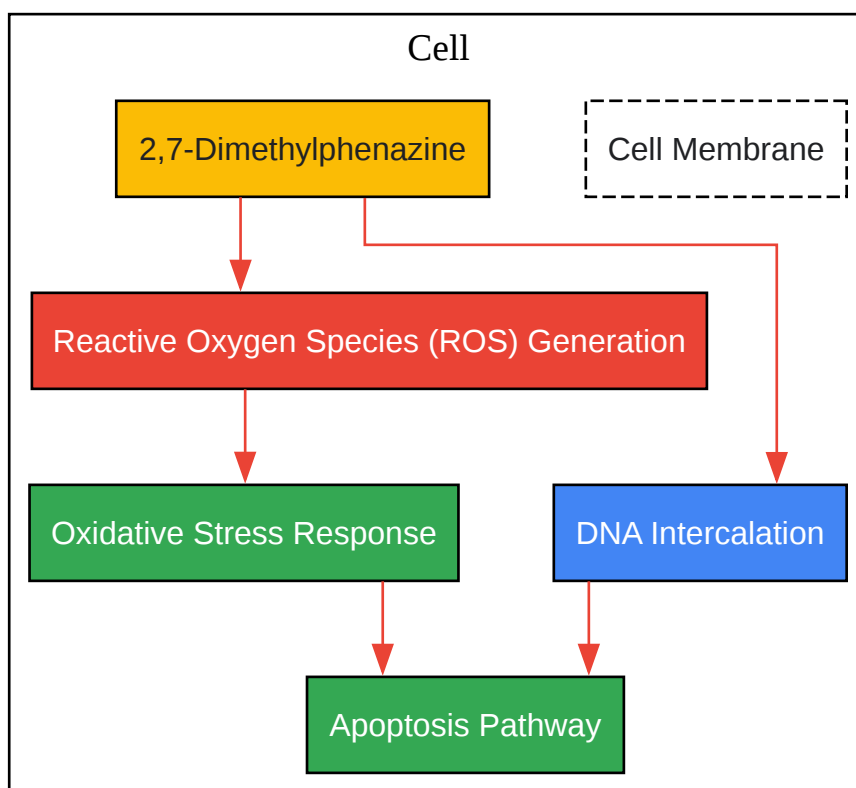
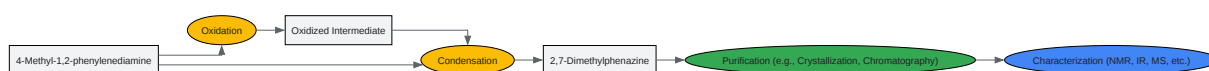
Synthesis

A definitive, detailed experimental protocol for the synthesis of **2,7-Dimethylphenazine** is not explicitly described in the surveyed literature. However, a general and plausible synthetic route

can be inferred from the well-established methods for phenazine synthesis. The most common approach involves the condensation of a substituted o-phenylenediamine with a substituted catechol or o-benzoquinone.

A logical synthetic pathway for **2,7-Dimethylphenazine** would be the reaction of 4-methyl-1,2-phenylenediamine with itself under oxidative conditions, or with a corresponding oxidized derivative.

Logical Synthesis Workflow



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References

- 1. 2,7-Dimethylphenazine | C₁₄H₁₂N₂ | CID 12482157 - PubChem [pubchem.ncbi.nlm.nih.gov]
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